

An In-depth Technical Guide to the Safety of 3-(Trimethoxysilyl)propyl Acetate

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Compound of Interest

Compound Name: **3-(Trimethoxysilyl)propyl acetate**

Cat. No.: **B1294997**

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This technical guide provides a comprehensive overview of the safety information for **3-(Trimethoxysilyl)propyl acetate** (CAS No. 59004-18-1), a versatile organosilane compound. The following sections detail the known hazards, handling procedures, and physical and chemical properties to ensure its safe use in a laboratory and research environment. The quantitative data has been compiled from various sources and is presented for easy reference.

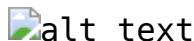
Hazard Identification and Classification

3-(Trimethoxysilyl)propyl acetate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these hazards to implement appropriate safety measures.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

GHS Pictogram:



Signal Word: Warning

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Property	Value	Source
CAS Number	59004-18-1	
Molecular Formula	C8H18O5Si	
Molecular Weight	222.31 g/mol	
Appearance	Liquid	
Purity	95%	
Density	1.062 g/cm ³	[1]
Boiling Point	92 °C	[1]
Melting Point	< 0 °C	[1]
Flash Point	93 °C	[1]
Refractive Index	1.4146	[1]

Toxicological Information

Limited quantitative toxicological data for **3-(Trimethoxysilyl)propyl acetate** is available. For a related compound, it was noted that the toxicological properties have not been thoroughly investigated^[2]. Therefore, caution should be exercised, and the substance should be handled as potentially harmful.

Endpoint	Value	Species
LD50 (Oral)	Not available	
LD50 (Dermal)	Not available	
LC50 (Inhalation)	Not available	

First-Aid Measures

In case of exposure, immediate and appropriate first-aid is essential.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

While specific fire-fighting data for **3-(Trimethoxysilyl)propyl acetate** is limited, general guidance for similar chemicals can be applied.

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3]
Specific Hazards	Emits toxic fumes under fire conditions.
Protective Equipment	Wear self-contained breathing apparatus (SCBA) and full protective gear.

Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and accidents.

Aspect	Recommendation
Handling	Use in a well-ventilated area or under a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid breathing vapor or mist. Wash thoroughly after handling.
Storage	Store in a tightly closed container in a dry and well-ventilated place. Keep away from heat, sparks, and open flames. Store at 2-8°C.

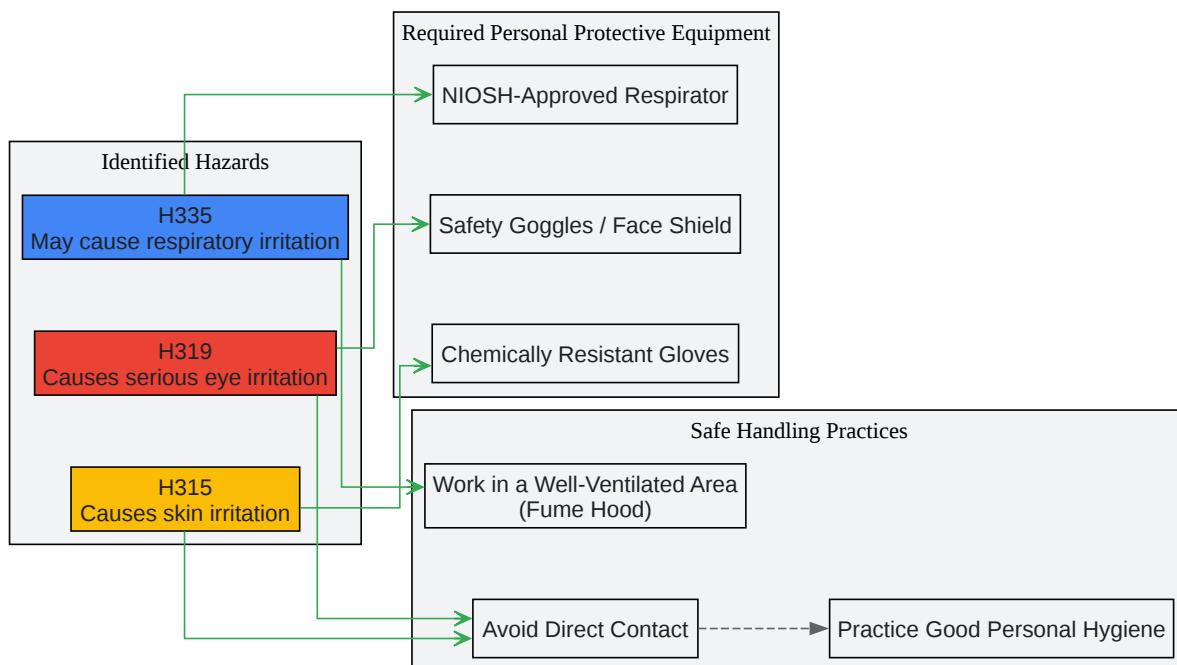
Exposure Controls and Personal Protection

To prevent exposure, appropriate engineering controls and personal protective equipment (PPE) must be used.

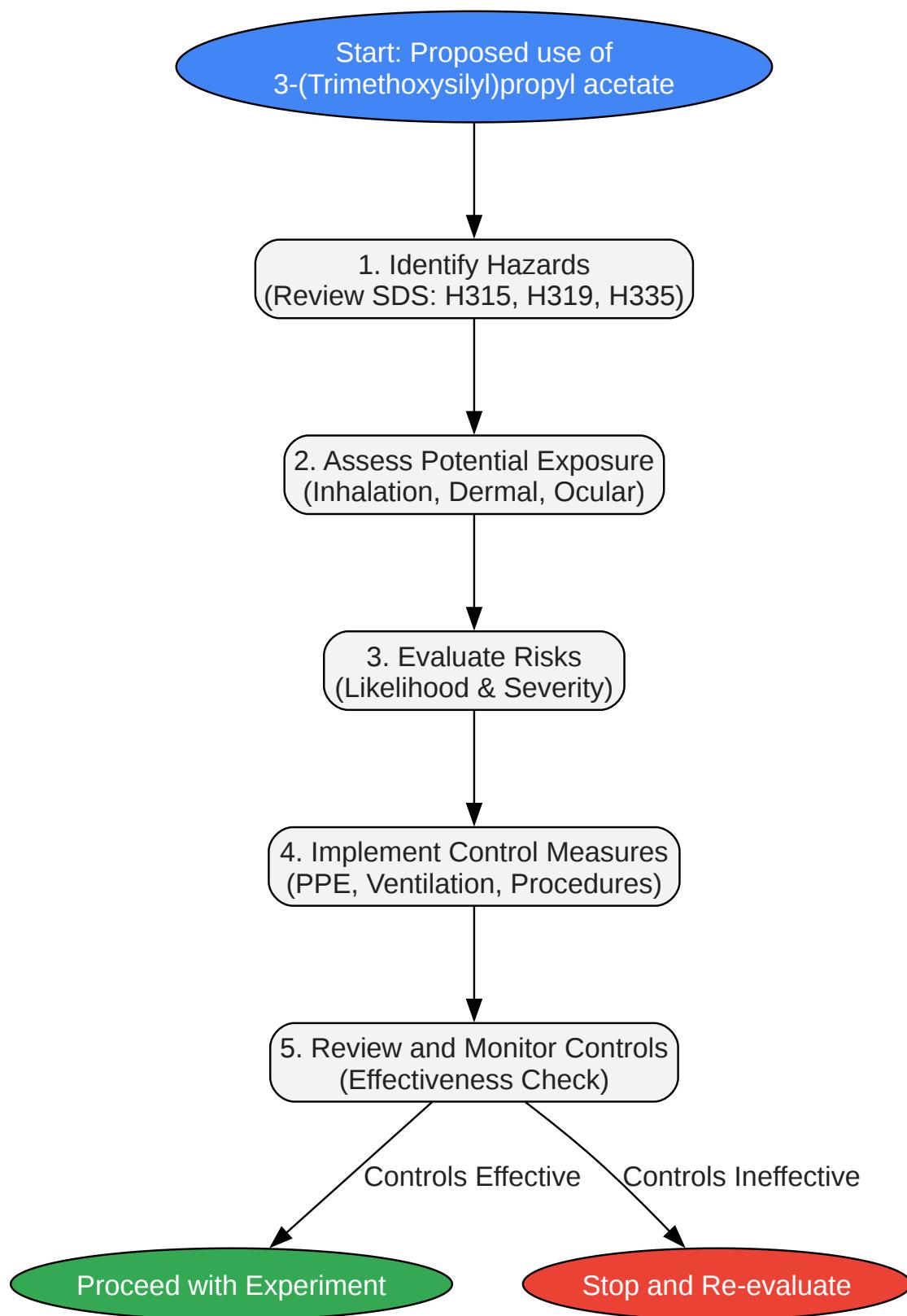
Control Parameter	Recommendation
Engineering Controls	Use of a chemical fume hood is recommended. Ensure eyewash stations and safety showers are readily available.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber). Wear a lab coat or other protective clothing.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
Occupational Exposure Limits	No specific OSHA PEL or ACGIH TLV has been established for this substance.

Visualizing Safety Protocols

To further aid in the understanding of safety procedures, the following diagrams illustrate key logical relationships and workflows.

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Caption: Logical relationship between GHS hazards and required safety precautions.



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Caption: A typical risk assessment workflow for handling **3-(Trimethoxysilyl)propyl acetate**.

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References

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